Essential Safety and Operational Guide for Handling Tert-Butyl Butanoate

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Compound of Interest

Compound Name:	*tert-butyl butanoate*
CAS No.:	*2308-38-5*
Cat. No.:	*B3395247*

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For Immediate Reference by Laboratory and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **tert-butyl butanoate**. The following procedures are designed to ensure the safe execution of research and development activities.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **tert-butyl butanoate** and the structurally similar compound, tert-butyl acetate. This information is crucial for conducting a thorough risk assessment prior to beginning any experimental work.

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Property	Tert-Butyl Butanoate	Tert-Butyl Acetate (for reference)
Molecular Formula	$C_8H_{16}O_2$[1]	$C_6H_{12}O_2$
Molecular Weight	144.21 g/mol [1][2]	116.16 g/mol
CAS Number	2308-38-5[1][2]	540-88-5
Boiling Point	143.6°C at 760 mmHg[1]	97.85°C (208.13°F)[3]
Flash Point	39.1°C[1]	4.4°C (39.92°F)[3]
Density	0.878 g/cm³[1]	Not Available
Vapor Pressure	5.3 mmHg at 25°C[1]	Not Available
Solubility	Limited solubility in water. Soluble in organic solvents.[4]	Insoluble in water.[5]

Detailed Experimental Protocol for Safe Handling

Adherence to the following step-by-step protocol is mandatory for all personnel handling **tert-butyl butanoate**.

Pre-Handling and Preparation

- Risk Assessment: Before any work begins, conduct a thorough risk assessment specific to the planned experiment.
- Safety Data Sheet (SDS) Review: Obtain and review the Safety Data Sheet for **tert-butyl butanoate** from the supplier.[6] While this guide provides essential information, the SDS will contain more detailed and specific data.
- Engineering Controls: All work with **tert-butyl butanoate** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][7] Ensure that an eyewash station and safety shower are readily accessible.[3][7]
- Ignition Source Control: **Tert-butyl butanoate** is a flammable liquid.[8] Keep it away from heat, sparks, open flames, and other ignition sources.[3][9][10][11] Use only non-sparking

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tools and explosion-proof electrical equipment.[3][7][9][11] Ground and bond all containers and receiving equipment to prevent static discharge.[3][9][10][11]

Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for handling **tert-butyl butanoate**:

- Eye and Face Protection: Wear chemical splash goggles.[3] A face shield may also be necessary depending on the scale of the operation.[3]
- Hand Protection: Wear chemical-resistant gloves.[9][10] Consult with the glove manufacturer's specifications to ensure compatibility with **tert-butyl butanoate**.
- Skin and Body Protection: A lab coat or chemical-resistant apron is required.[3] For larger quantities or in case of a significant splash risk, chemical-resistant coveralls should be worn.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[9][12]

Handling and Use

- General Handling: Avoid contact with skin and eyes.[3][4][13] Do not ingest the substance.[3] Avoid breathing in vapors or mists.[3][13]
- Dispensing: When transferring or dispensing, use the grounding and bonding procedures mentioned previously.
- Heating: If heating is required, use a water bath, heating mantle, or other controlled heating source. Do not use an open flame.

Spill and Emergency Procedures

- Minor Spills:
  - Eliminate all ignition sources from the area.[5]
  - Ventilate the area.
  - Absorb the spill with an inert, non-combustible material such as sand or earth.[5][7]

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- Use non-sparking tools to collect the absorbed material into a suitable container for disposal.[5]

- Major Spills:
  - Evacuate the area immediately.
  - Alert others and activate the fire alarm if necessary.
  - Isolate the spill area.[5]
  - Only personnel trained and equipped for hazardous material response should attempt to clean up a major spill.

- First Aid:
  - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[12]
  - Skin Contact: Immediately wash skin with soap and plenty of water.[5] Remove contaminated clothing.[9][10] Seek medical attention if irritation develops or persists.
  - Inhalation: Move the person to fresh air.[5][10] If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5][12]
  - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[12]

Waste Disposal

- Container Management: Do not dispose of **tert-butyl butanoate** down the drain.[8] Collect all waste in a properly labeled, sealed container. Empty containers may retain product residue and vapors and should be handled as hazardous waste.[3][13]

- Disposal Protocol: Dispose of waste material in accordance with all local, state, and federal regulations.[8] This should be done through a licensed hazardous waste disposal company.

Operational Workflow Diagram

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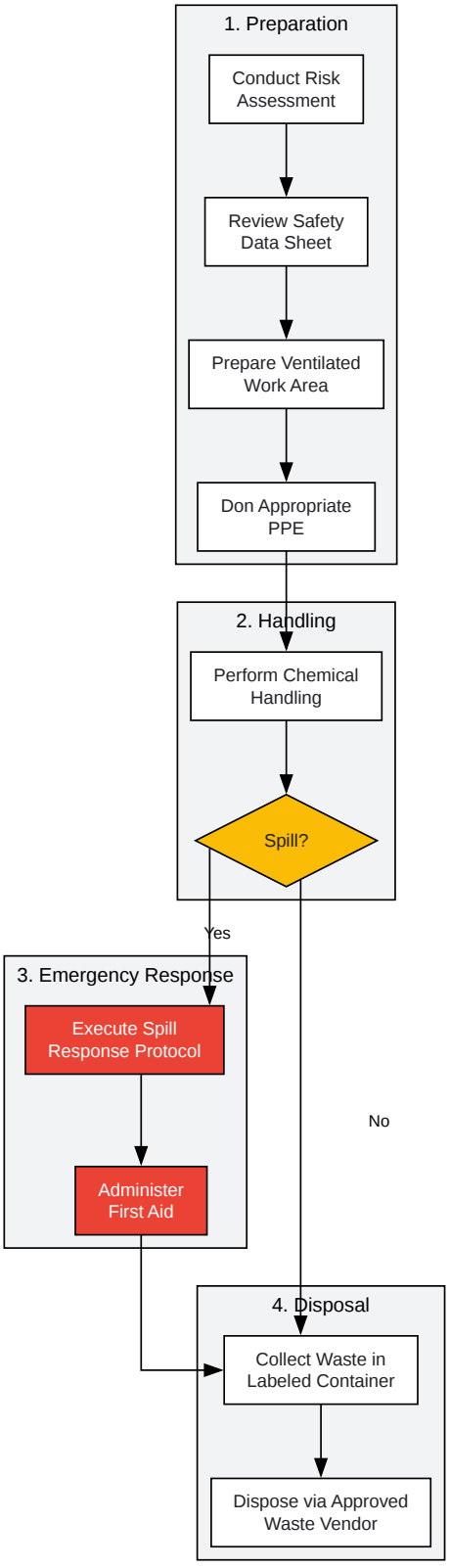
The following diagram illustrates the logical flow of the handling and disposal process for **tert-butyl butanoate**.



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Caption: Workflow for the safe handling and disposal of **tert-butyl butanoate**.

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